

Application Notes and Protocols for the Analysis of 3-Hydroxytridecanoyl-CoA

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Compound of Interest

Compound Name: 3-hydroxytridecanoyl-CoA

Cat. No.: B15547556

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Introduction

3-Hydroxytridecanoyl-CoA is a medium odd-chain 3-hydroxyacyl-CoA intermediate involved in fatty acid metabolism. The analysis of this and other acyl-CoA species is crucial for understanding various metabolic pathways and their dysregulation in disease states. These application notes provide a framework for the qualitative and quantitative analysis of **3-hydroxytridecanoyl-CoA** in biological samples. It is important to note that a commercial analytical standard for **3-hydroxytridecanoyl-CoA** is not readily available, which presents a challenge for precise quantification. The following protocols are based on established methods for similar short, medium, and long-chain acyl-CoAs and may require optimization.

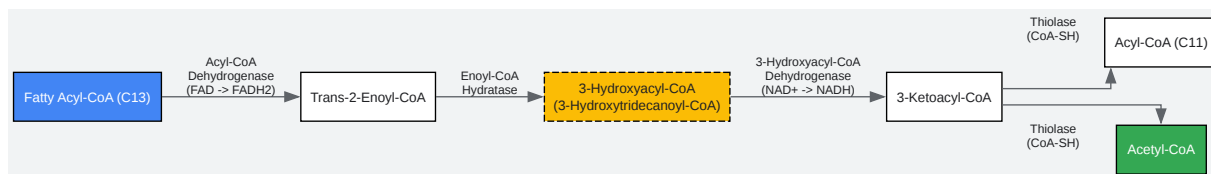
Physicochemical Properties (Predicted)

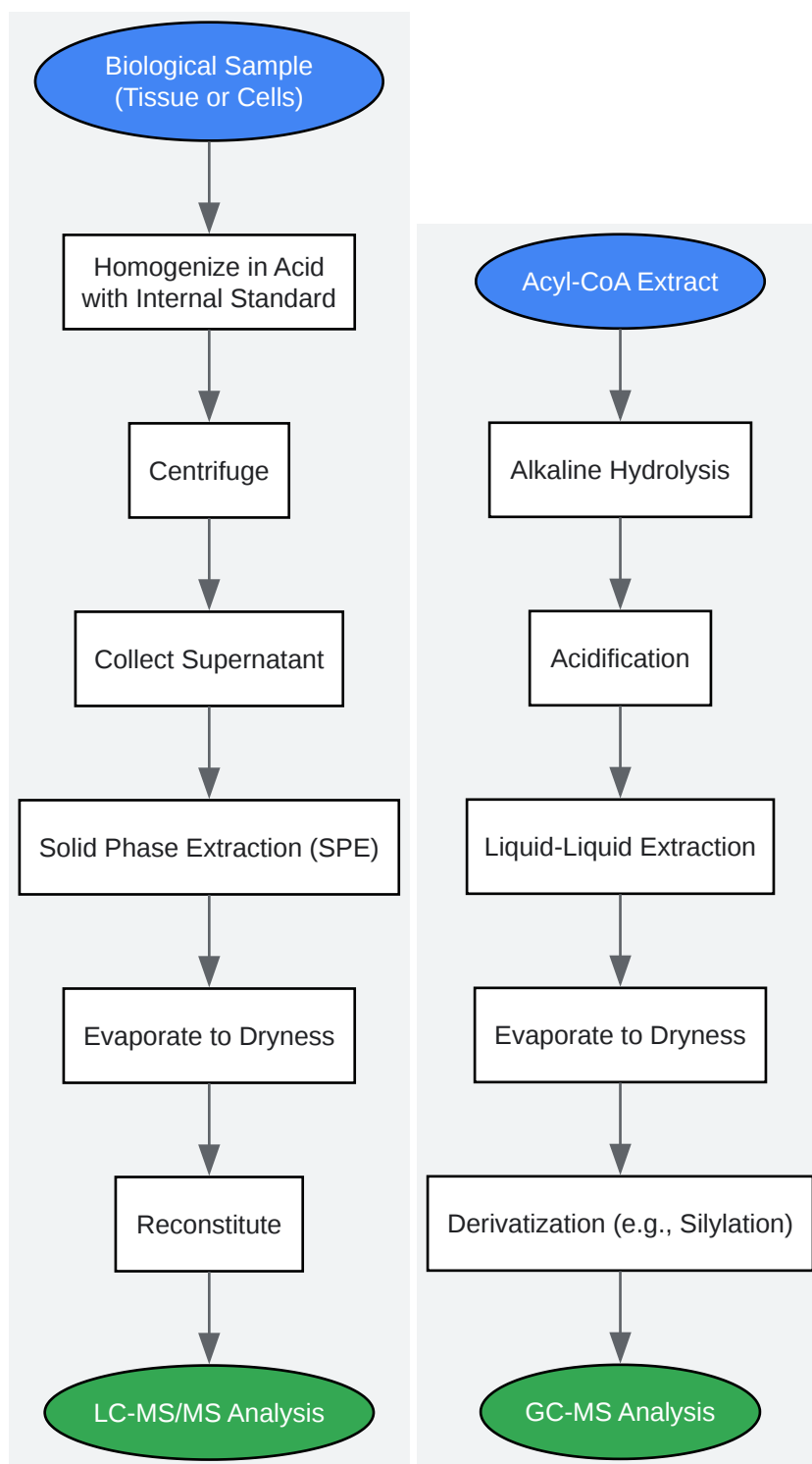
A summary of predicted physicochemical properties for **3-hydroxytridecanoyl-CoA** is presented below. These values are computationally derived and should be used as a guide.

| Property | Value | Source |
|------------------------------|----------------|--------|
| Molecular Formula | C34H58N7O18P3S | N/A |
| Molecular Weight | 997.85 g/mol | N/A |
| XLogP3 | -5.5 | N/A |
| Hydrogen Bond Donor Count | 11 | N/A |
| Hydrogen Bond Acceptor Count | 25 | N/A |
| Rotatable Bond Count | 31 | N/A |

Metabolic Pathway: Mitochondrial Fatty Acid Beta-Oxidation

3-Hydroxyacyl-CoAs are key intermediates in the mitochondrial beta-oxidation of fatty acids. This pathway sequentially shortens the fatty acyl-CoA chain, releasing acetyl-CoA in each cycle, which can then enter the citric acid cycle for energy production.





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